

Safe handling and disposal of allyl methyl carbonate.

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Compound of Interest

Compound Name: *Allyl methyl carbonate*

Cat. No.: *B1268131*

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Allyl Methyl Carbonate: Technical Support Center

This technical support center provides essential information for the safe handling and disposal of **allyl methyl carbonate** in a research and development environment.

Troubleshooting Guide

This guide addresses specific issues that may arise during the handling and use of **allyl methyl carbonate**.

Issue	Question	Answer
Exposure	What should I do if I get allyl methyl carbonate on my skin or in my eyes?	<p>Skin Contact: Immediately take off all contaminated clothing.</p> <p>Rinse the affected skin area with plenty of water or shower.</p> <p>Eye Contact: Rinse cautiously with water for several minutes.</p> <p>Remove contact lenses, if present and easy to do.</p> <p>Continue rinsing. If eye irritation persists, get medical advice/attention.</p>
Inhalation	What steps should be taken if I inhale allyl methyl carbonate vapors?	<p>Move the individual to fresh air and keep them in a position comfortable for breathing. If respiratory irritation occurs, seek medical advice/attention.</p>
Spillage	How should I handle a spill of allyl methyl carbonate?	<p>For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.</p> <p>For large spills, dike the area to prevent spreading and collect the material. Ensure the cleanup is performed by trained personnel wearing appropriate personal protective equipment. Avoid sources of ignition as allyl methyl carbonate is flammable.[1][2][3]</p>
Fire	What is the appropriate extinguishing agent for a fire involving allyl methyl carbonate?	<p>Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[3] Do not use a solid water stream as</p>

it may scatter and spread the fire.

Frequently Asked Questions (FAQs)

Handling and Storage

- What are the primary hazards associated with **allyl methyl carbonate**? **Allyl methyl carbonate** is a flammable liquid and vapor.[1][2][3] It can cause skin and serious eye irritation, and may cause respiratory irritation.[2]
- What personal protective equipment (PPE) is required when handling **allyl methyl carbonate**? Appropriate PPE includes safety glasses with side-shields or goggles, chemical-resistant gloves (e.g., butyl rubber), and a lab coat. If there is a risk of inhalation, a respirator with an appropriate vapor cartridge should be used in a well-ventilated area or under a fume hood.
- How should I properly store **allyl methyl carbonate**? Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1][3] It is also recommended to store under an inert gas as it can be moisture-sensitive.[1]

Disposal

- How do I dispose of waste **allyl methyl carbonate**? Dispose of waste **allyl methyl carbonate** and its container at an approved waste disposal plant.[1] Do not dispose of it in drains or the environment. All disposal activities must be in accordance with federal, state, and local regulations.
- Can I treat empty containers of **allyl methyl carbonate** as regular lab waste? No, empty containers should be treated as hazardous waste as they may contain residual vapors. They should be disposed of in the same manner as the chemical itself.

Reactivity and Experimental Protocols

- Is **allyl methyl carbonate** reactive with other common laboratory chemicals? Information on specific chemical incompatibilities is limited in the provided search results. However, as a

flammable liquid, it should be kept away from strong oxidizing agents. It is used in palladium-catalyzed reactions, indicating its reactivity under specific catalytic conditions.[4]

- Can you provide a general protocol for handling **allyl methyl carbonate** in an experiment? While specific experimental protocols will vary, a general workflow for the safe handling of **allyl methyl carbonate** is as follows:
 - Preparation: Before starting any work, ensure you have read and understood the Safety Data Sheet (SDS). Work in a well-ventilated area, preferably a chemical fume hood. Assemble all necessary equipment and ensure an emergency shower and eyewash station are accessible.
 - Personal Protective Equipment (PPE): Don the appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
 - Dispensing: Ground and bond containers when transferring the liquid to prevent static discharge.[1][3] Use only non-sparking tools.[1][3]
 - Reaction: If heating is required, use a controlled heating source like a heating mantle. Keep the reaction vessel closed to prevent the escape of flammable vapors.
 - Work-up and Storage: After the experiment, tightly close the container of any remaining **allyl methyl carbonate** and store it in a designated flammable liquid storage cabinet.
 - Decontamination and Disposal: Decontaminate all glassware and equipment that came into contact with **allyl methyl carbonate**. Dispose of all waste, including contaminated PPE, in a designated hazardous waste container.

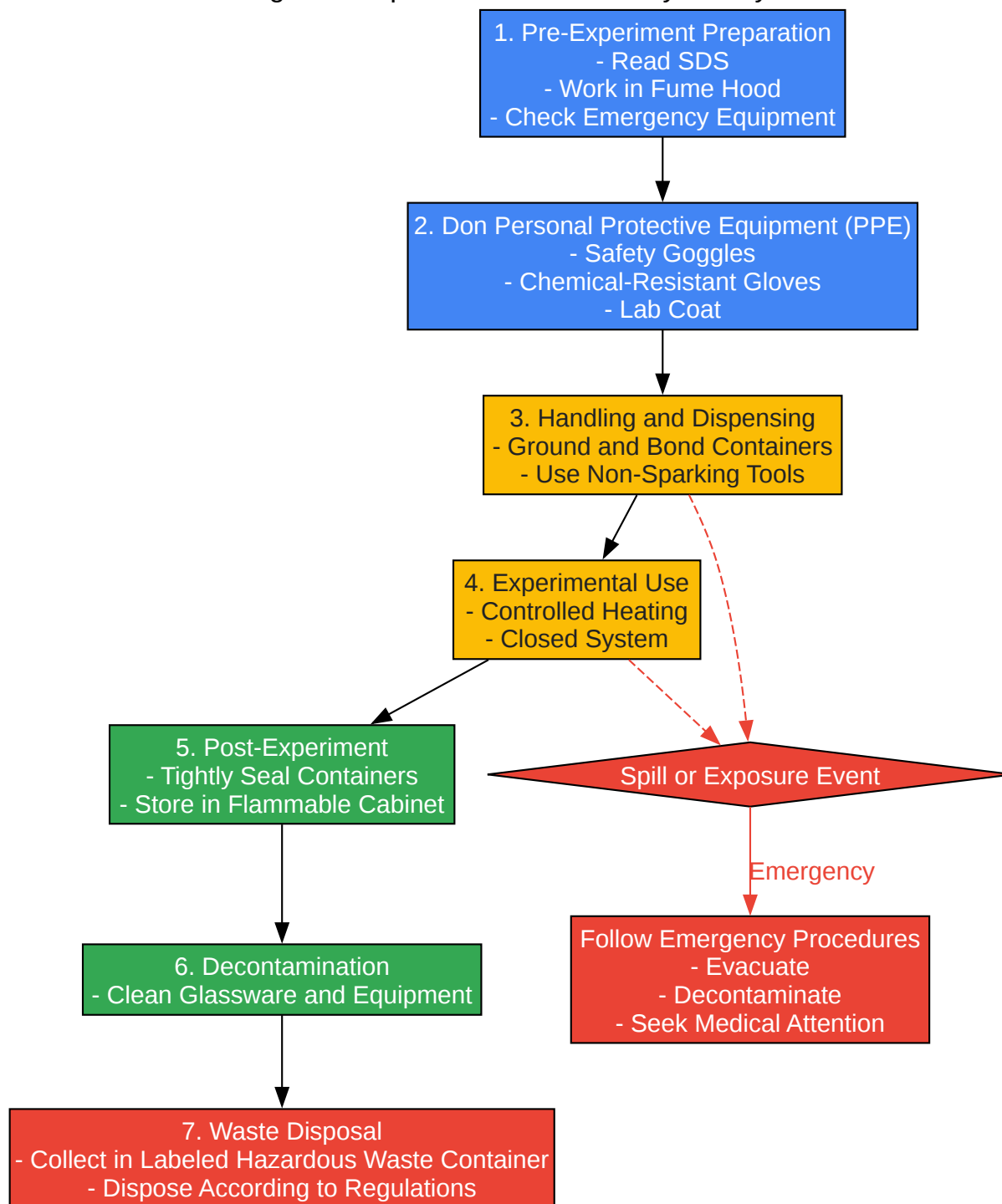
Quantitative Data Summary

Property	Value	Source(s)
CAS Number	35466-83-2	[5][6]
Molecular Formula	C ₅ H ₈ O ₃	
Molecular Weight	116.12 g/mol	[7]
Appearance	Colorless liquid	[1][3]
Boiling Point	59-60 °C at 35 mmHg131 °C	[1]
Density	1.022 g/mL at 25 °C	
Flash Point	33 °C (91.4 °F) - closed cup	[1]
Signal Word	Warning	[1][3]
Hazard Statements	H226: Flammable liquid and vapor H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **allyl methyl carbonate**.

Safe Handling and Disposal Workflow for Allyl Methyl Carbonate



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Caption: Workflow for safe handling and disposal of **allyl methyl carbonate**.

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- To cite this document: BenchChem. [Safe handling and disposal of allyl methyl carbonate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268131#safe-handling-and-disposal-of-allyl-methyl-carbonate]

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